

GC-MS fragmentation pattern of 3,4-dimethoxy-1-butene

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Compound of Interest

Compound Name: 1-Butene, 3,4-dimethoxy-

CAS No.: 62102-54-9

Cat. No.: B14539507

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GC-MS Fragmentation Guide: 3,4-Dimethoxy-1-butene

Executive Summary

3,4-dimethoxy-1-butene (MW 116) is a vicinal diether with a terminal alkene group.^[1] Its mass spectrum is dominated by

α -cleavage and allylic stabilization, producing characteristic ions at m/z 71 and m/z 45.^[1] Unlike its linear isomer (1,4-dimethoxy-2-butene), the 3,4-isomer exhibits a unique fragmentation pathway driven by the stability of the [methoxy-allyl]

cation.

Part 1: Instrumentation & Protocol

To ensure reproducible fragmentation patterns, the following standard EI-MS conditions are recommended. These parameters minimize variability in ion ratios, critical for isomer differentiation.^[1]

Parameter	Setting	Rationale
Ionization Mode	Electron Ionization (EI)	Standard 70 eV energy ensures library-compatible fragmentation.[1]
Source Temp	230 °C	Prevents condensation of less volatile oxidation byproducts. [1]
Column Phase	5% Phenyl-methylpolysiloxane	e.g., DB-5ms or HP-5ms.[1] Provides separation based on boiling point and polarity.[1]
Carrier Gas	Helium (1.0 mL/min)	Constant flow maintains stable retention times (RT).[1]
Scan Range	m/z 35 – 200	Captures low-mass diagnostic ions (m/z 45) and the molecular ion (m/z 116).

Part 2: Fragmentation Analysis & Mechanism

The fragmentation of 3,4-dimethoxy-1-butene is governed by two competing forces: allylic resonance and oxonium ion stability.[1]

1. The Molecular Ion ($M^+ [2][3][4] \bullet$)

- m/z 116: The molecular ion is typically weak or absent.[1] Ethers and branched alkenes fragment rapidly; the radical cation is unstable.

2. Primary Fragmentation Pathway (

-Cleavage)

The most labile bond is the C3–C4 bond. Cleavage here is favored because it produces stabilized fragments on both sides.[1]

- Pathway A (Formation of m/z 71 - Base Peak Candidate):

- Cleavage of the C3–C4 bond retains the charge on the allylic fragment.

- Mechanism: Homolytic cleavage generates a neutral

CH

OCH

radical and a [CH

=CH-CH-OCH

]

cation.[\[1\]](#)

- Stability: This cation (m/z 71) is resonance-stabilized by both the adjacent double bond (allylic) and the oxygen lone pair (oxonium). This "dual stabilization" makes it the dominant peak.[\[1\]](#)

- Pathway B (Formation of m/z 45):

- Charge retention on the terminal methoxy group.[\[1\]](#)

- Mechanism: Generates [CH

=OCH

]

(m/z 45).

- Significance: While m/z 45 is common to all methoxy compounds, its ratio relative to m/z 71 is diagnostic.[\[1\]](#)

3. Secondary Pathways

- m/z 85 (Loss of Methoxy): [M - OCH

]

.[\[1\]](#) Loss of the terminal methoxy radical.

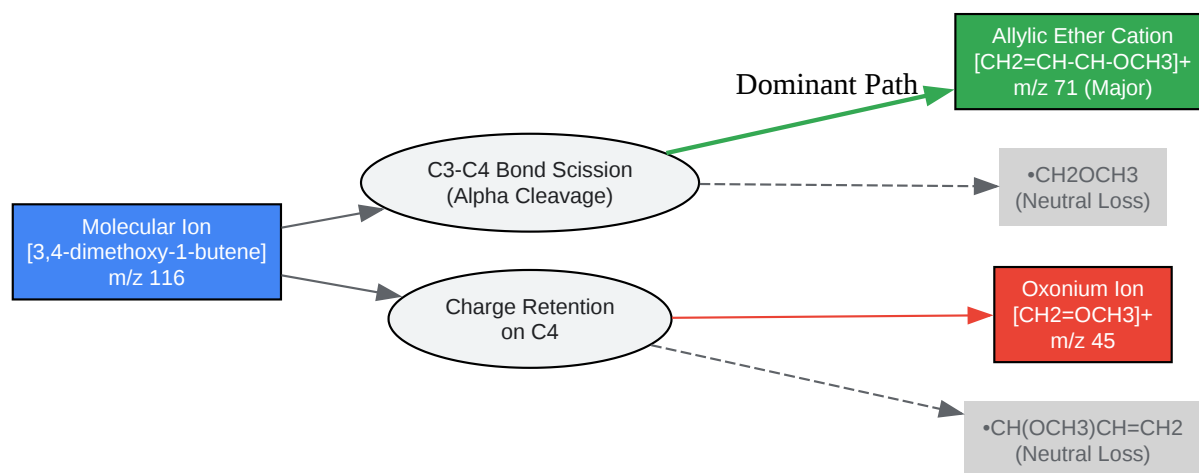
- m/z 84 (Loss of Methanol): $[M - \text{HOCH}]$

]

[1] A rearrangement elimination, often yielding a conjugated diene radical cation.[1]

Part 3: Visualization of Pathways

The following diagram illustrates the mechanistic divergence between the target compound and its isomer.



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Caption: Competitive fragmentation pathways of 3,4-dimethoxy-1-butene showing the dominance of the resonance-stabilized m/z 71 ion.

Part 4: Comparative Analysis (Differentiation)

Distinguishing 3,4-dimethoxy-1-butene from its isomer 1,4-dimethoxy-2-butene is a common analytical challenge.[1] Both have MW 116, but their symmetry and cleavage points differ.[1]

Feature	3,4-Dimethoxy-1-butene (Target)	1,4-Dimethoxy-2-butene (Isomer)
Structure	Branched (Vinyl + Vicinal)	Linear (Symmetrical)
Base Peak	m/z 71 (Allylic Ether Cation)	m/z 45 or m/z 71 (Variable)*
Diagnostic Ratio	High 71/45 ratio	Lower 71/45 ratio
Retention Index (DB-5)	~800 - 850	~884
Key Mechanism	Dual stabilization of C3 cation. [1]	Symmetry yields m/z 45 from both ends. [1]

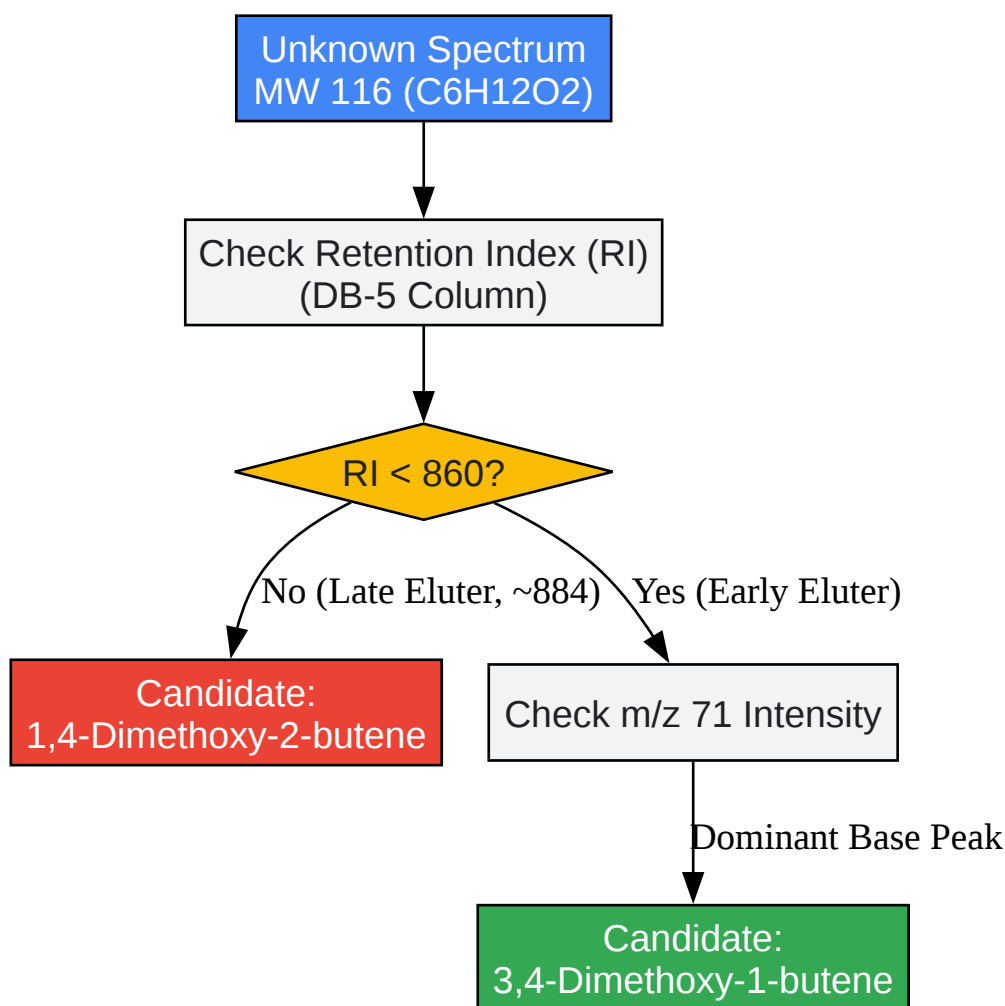
*Note: In 1,4-dimethoxy-2-butene, m/z 71 is formed via loss of a methoxymethyl radical (

CH

OCH

), but the m/z 45 peak is often more intense due to the high probability of terminal C-O bond cleavage in a linear chain.

Decision Tree for Identification



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Caption: Workflow for distinguishing methoxy-butene isomers based on retention index and fragmentation dominance.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 1,4-Dimethoxy-2-butene. NIST Mass Spectrometry Data Center.[1][5][6] [\[Link\]](#)
- PubChem. Compound Summary: 1,4-Dimethoxy-2-butyne (Related Alkyne Data). National Library of Medicine.[1] [\[Link\]](#)
- McLafferty, F. W., & Tureček, F. (1993).[1] Interpretation of Mass Spectra. University Science Books. (Standard reference for

-cleavage and allylic fragmentation rules).

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Sources

- 1. 1,4-Dimethoxy-2-butyne | C₆H₁₀O₂ | CID 542354 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mass spectrum of 2-methoxypropane C₄H₁₀O CH₃CH(OCH₃)CH₃ fragmentation pattern of m/z m/e ions for analysis and identification of methyl isopropyl ether image diagram doc brown's advanced organic chemistry revision notes [[docbrown.info](https://www.docbrown.info)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. C₅H₁₀ mass spectrum of 3-methylbut-1-ene (3-methyl-1-butene) fragmentation pattern of m/z m/e ions for analysis and identification of 3-methylbut-1-ene (3-methyl-1-butene) image diagram doc brown's advanced organic chemistry revision notes [[docbrown.info](https://www.docbrown.info)]
- 5. Trans-1,4-dimethoxy-2-butene | C₆H₁₂O₂ | CID 5362882 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,4-Dimethoxybutane | C₆H₁₄O₂ | CID 518727 - PubChem [pubchem.ncbi.nlm.nih.gov]
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